

In-depth Technical Guide: Methyl 2-bromopropanoate-d4

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Compound of Interest

Compound Name: Methyl 2-bromopropanoate-d4

Cat. No.: B15557802

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a detailed overview of the chemical structure, properties, and potential applications of **Methyl 2-bromopropanoate-d4**. Due to the limited availability of specific experimental data for the deuterated compound, this guide also includes extensive information on its non-deuterated analogue, Methyl 2-bromopropanoate, to serve as a valuable reference.

Chemical Structure and Properties

Methyl 2-bromopropanoate-d4 is the deuterated form of Methyl 2-bromopropanoate. The deuterated version, specifically Methyl (±)-2-Bromopropionate-2,3,3,3-d4, is identified by the CAS number 1398065-68-3.^[1]

Based on its nomenclature, the chemical structure consists of a propanoate backbone with a bromine atom at the second carbon, a methyl ester group, and four deuterium atoms replacing hydrogen atoms at the second and third positions.

Table 1: Chemical Identifiers

Identifier	Value
Compound Name	Methyl (±)-2-Bromopropionate-2,3,3,3-d4
Synonym	Methyl 2-bromopropanoate-d4
CAS Number	1398065-68-3
Molecular Formula	C ₄ H ₃ D ₄ BrO ₂
Molecular Weight	Approximately 171.05 g/mol
Non-deuterated CAS	5445-17-0

Table 2: Physical Properties of Non-deuterated Methyl 2-bromopropanoate

Note: These values are for the non-deuterated compound and will vary for the deuterated analogue.

Property	Value	Reference
Appearance	Clear, colorless to slightly yellow liquid	[1]
Boiling Point	51 °C at 19 mmHg	
Density	1.497 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.451	
Solubility	Insoluble in water	
SMILES	<chem>CC(Br)C(=O)OC</chem>	[1]
InChI	InChI=1S/C4H7BrO2/c1-3(5)4(6)7-2/h3H,1-2H3	[1]

Experimental Protocols

Synthesis of Methyl 2-bromopropanoate (Non-deuterated)

A common method for the synthesis of the non-deuterated compound is the esterification of 2-bromopropionic acid with methanol.

Materials:

- 2-bromopropionic acid
- Methanol (absolute)
- Sulfuric acid (concentrated)
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate
- Distillation apparatus

Procedure:

- In a round-bottom flask, dissolve 2-bromopropionic acid in an excess of absolute methanol.
- Slowly add a catalytic amount of concentrated sulfuric acid while cooling the flask in an ice bath.
- Reflux the mixture for several hours to drive the esterification to completion.
- After cooling, pour the reaction mixture into a separatory funnel containing cold water.
- Neutralize the excess acid by washing with a saturated solution of sodium bicarbonate until effervescence ceases.
- Wash the organic layer with brine.
- Dry the ester over anhydrous magnesium sulfate.
- Filter to remove the drying agent.
- Purify the crude product by fractional distillation under reduced pressure.

General Strategy for the Synthesis of Methyl 2-bromopropanoate-d₄

While a specific protocol for Methyl (±)-2-Bromopropionate-2,3,3,3-d₄ is not readily available in the literature, a general approach would involve the use of deuterated starting materials. One plausible route is the esterification of 2-bromo-propionic acid-d₄ with methanol. The deuterated propionic acid can be prepared through methods such as H-D exchange reactions on propionic acid or by using deuterated precursors in its synthesis.

Spectroscopic Data (Non-deuterated)

The following tables summarize the expected spectroscopic characteristics of the non-deuterated Methyl 2-bromopropanoate. For the d₄ analogue, the proton NMR would show a significant reduction in signal intensity and complexity in the regions corresponding to the deuterated positions. The mass spectrum would show a parent ion peak shifted by +4 m/z units.

Table 3: ¹H NMR Data of Methyl 2-bromopropanoate (CDCl₃)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
1.83	Doublet	3H	-CH ₃
3.79	Singlet	3H	-OCH ₃
4.40	Quartet	1H	-CH(Br)-

Reference:[2]

Table 4: ¹³C NMR Data of Methyl 2-bromopropanoate (CDCl₃)

Chemical Shift (ppm)	Assignment
21.8	-CH ₃
40.5	-CH(Br)-
53.2	-OCH ₃
170.1	C=O

Reference:[3]

Table 5: Mass Spectrometry Data of Methyl 2-bromopropanoate

m/z	Interpretation
166/168	[M] ⁺ (Molecular ion peak with bromine isotopes)
107/109	[M-COOCH ₃] ⁺
87	[M-Br] ⁺
59	[COOCH ₃] ⁺

Reference:[1][4]

Applications in Research and Drug Development

Deuterated compounds like **Methyl 2-bromopropanoate-d4** are valuable tools in scientific research, particularly in drug development, for several reasons:

- **Internal Standards:** Due to their similar chemical and physical properties to their non-deuterated counterparts, but with a distinct mass, they are ideal internal standards for quantitative analysis by mass spectrometry. This is crucial for pharmacokinetic and metabolic studies during drug development.[5]
- **Metabolic Studies:** Isotopic labeling allows researchers to trace the metabolic fate of molecules in biological systems, providing insights into drug metabolism and pharmacokinetics.

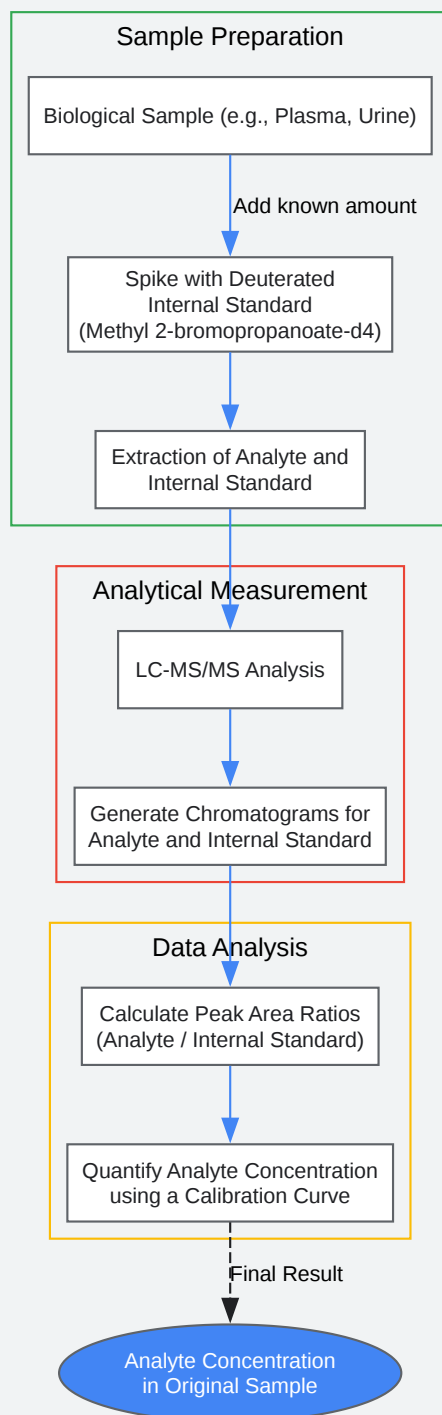
- **Mechanistic Studies:** The kinetic isotope effect, where the C-D bond is stronger than the C-H bond, can be exploited to study reaction mechanisms.

The non-deuterated Methyl 2-bromopropanoate has been used as an initiator in the synthesis of polymer brushes and as a starting material for the synthesis of a PET imaging agent for prostate cancer. It is plausible that the deuterated analogue could be used in similar applications where monitoring of the molecule's fate is desired.

Logical Workflow Visualization

The following diagram illustrates the general workflow for using a deuterated compound, such as **Methyl 2-bromopropanoate-d4**, as an internal standard in a quantitative bioanalytical method.

Workflow for Quantitative Analysis using a Deuterated Internal Standard



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Caption: General workflow for quantitative analysis using a deuterated internal standard.

This guide provides a foundational understanding of **Methyl 2-bromopropanoate-d4** for researchers and professionals in drug development. While specific experimental data for the deuterated compound is scarce, the information on its non-deuterated counterpart offers a strong basis for its potential applications and handling.

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